

Preparation of DS69910557 Stock Solutions: An Application Note and Protocol

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Compound of Interest

Compound Name: DS69910557

Cat. No.: B10861409

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Abstract

This document provides a detailed protocol for the preparation of stock solutions of **DS69910557**, a potent and selective antagonist of the human parathyroid hormone receptor 1 (hPTHr1).^{[1][2][3]} Accurate preparation of stock solutions is critical for ensuring the reliability and reproducibility of experimental results. This guide outlines the necessary materials, step-by-step procedures for dissolution and storage, and important safety considerations. The provided tables and diagrams are intended to facilitate easy reference and implementation in a laboratory setting.

Introduction to DS69910557

DS69910557 is a small molecule inhibitor that acts as a potent, selective, and orally active antagonist of the human parathyroid hormone receptor 1 (hPTHr1).^{[1][2][3]} hPTHr1 is a G-protein-coupled receptor (GPCR) that plays a crucial role in regulating calcium and phosphate homeostasis, as well as bone metabolism.^[4] As an antagonist, **DS69910557** blocks the signaling pathway activated by parathyroid hormone (PTH) and parathyroid hormone-related protein (PTHrP). This inhibitory action makes it a valuable tool for in vitro and in vivo research into conditions such as hyperparathyroidism, hypercalcemia of malignancy, and osteoporosis.^{[1][3]}

Chemical Properties of DS69910557:

Property	Value
Chemical Formula	C32H33Cl2FN4O3[5]
Molecular Weight	~611.54 g/mol [5]
Mechanism of Action	hPTHR1 Antagonist[1][2][3]
IC50	0.08 µM for hPTHR1[1]

Materials and Equipment

Reagents:

- **DS69910557** powder
- Dimethyl sulfoxide (DMSO), anhydrous, cell culture grade or equivalent purity

Equipment:

- Analytical balance
- Laminar flow hood or biological safety cabinet
- Vortex mixer
- Pipettes (P1000, P200, P20) and sterile pipette tips
- Sterile microcentrifuge tubes or cryogenic vials
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **DS69910557** in DMSO. This is a common starting concentration for many in vitro experiments.

Calculation of Mass:

To prepare a 10 mM stock solution, the required mass of **DS69910557** can be calculated using the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$$

For example, to prepare 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 611.54 \text{ g/mol} / 1000 = 6.1154 \text{ mg}$

Step-by-Step Procedure:

- Preparation: Don appropriate PPE and perform all subsequent steps in a laminar flow hood to maintain sterility.
- Weighing: Carefully weigh out the calculated amount of **DS69910557** powder using an analytical balance.
- Dissolution: Transfer the weighed powder to a sterile microcentrifuge tube. Add the desired volume of anhydrous DMSO to the tube.
- Mixing: Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. Visually inspect the solution to ensure there are no visible particles.
- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile cryogenic vials.^[1] The volume of each aliquot should be tailored to the needs of your specific experiments.
- Labeling: Clearly label each aliquot with the compound name (**DS69910557**), concentration (10 mM), solvent (DMSO), date of preparation, and your initials.

Storage and Stability

Proper storage is crucial to maintain the integrity of the **DS69910557** stock solution.

Storage Condition	Duration
DS69910557 Powder	-20°C for up to 3 years[3]
Stock Solution (in DMSO)	-80°C for up to 1 year[3] (or 6 months according to another source[1])
-20°C for up to 1 month[1][6]	
Short-term (aliquots)	4°C for up to one week[3]

Note: It is highly recommended to minimize the number of freeze-thaw cycles to prevent degradation of the compound.[1]

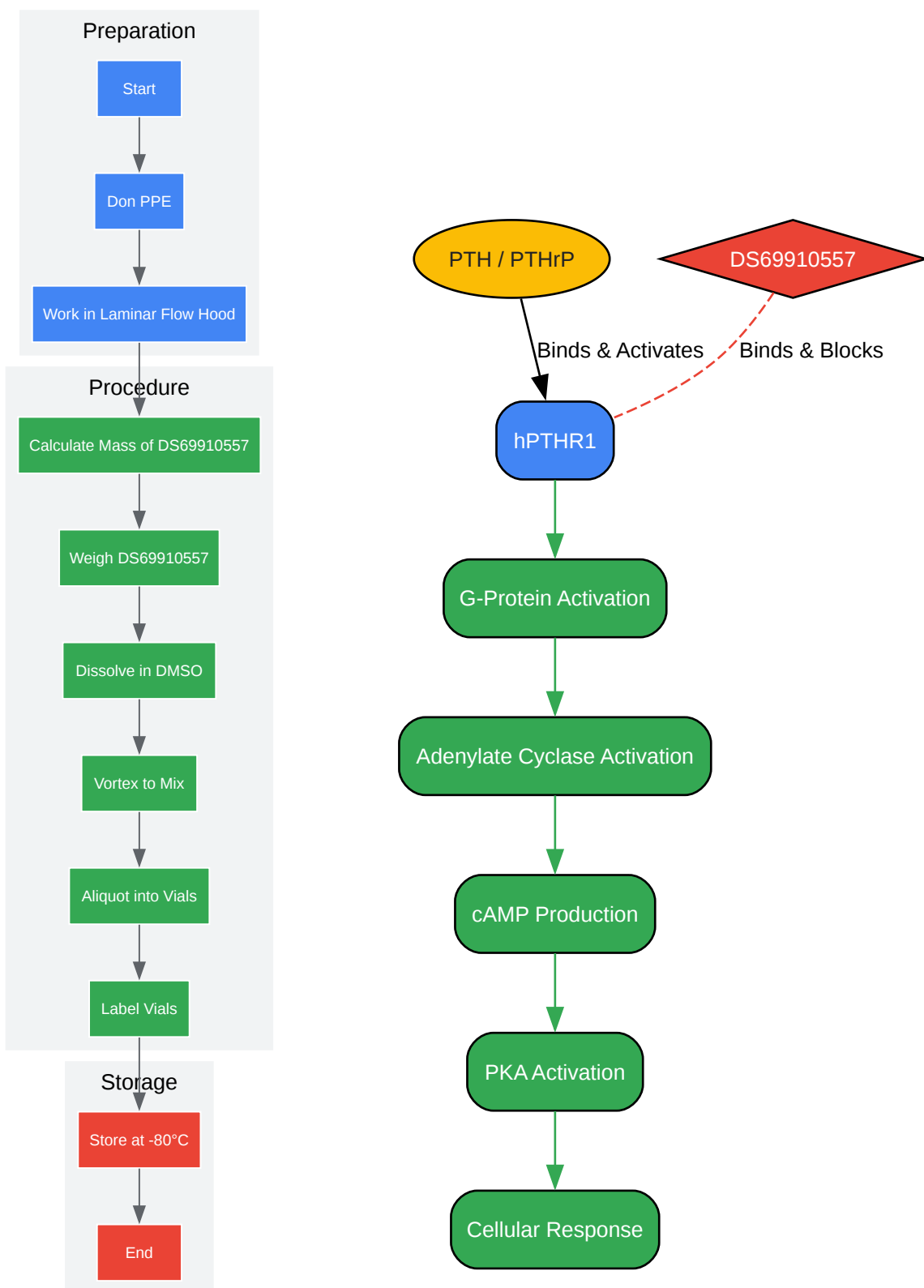
Quantitative Data Summary

The following table provides the required volume of DMSO to prepare various concentrations of **DS69910557** stock solutions from a given mass of the compound.

Mass of DS69910557	Desired Concentration	Volume of DMSO to Add
1 mg	1 mM	1.635 mL[1]
1 mg	5 mM	0.327 mL[1]
1 mg	10 mM	0.164 mL[1]
5 mg	1 mM	8.176 mL[1]
5 mg	5 mM	1.635 mL[1]
5 mg	10 mM	0.818 mL[1]
10 mg	1 mM	16.352 mL[1]
10 mg	5 mM	3.270 mL[1]
10 mg	10 mM	1.635 mL[1]

Visualizations

Experimental Workflow for Stock Solution Preparation



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